

"N-(2-bromoethyl)methanesulfonamide" storage and handling best practices

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Compound of Interest

Compound Name: N-(2-bromoethyl)methanesulfonamide

Cat. No.: B1606708

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Technical Support Center: N-(2-bromoethyl)methanesulfonamide

This technical support center provides essential information for the safe storage and handling of **N-(2-bromoethyl)methanesulfonamide**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-(2-bromoethyl)methanesulfonamide**?

A1: **N-(2-bromoethyl)methanesulfonamide** is an alkylating agent and should be handled with care. The primary hazards include potential skin and eye irritation. Due to its chemical structure containing a bromoethyl group, it is reactive and can act as an electrophile.

Q2: What are the recommended storage conditions for **N-(2-bromoethyl)methanesulfonamide**?

A2: For optimal stability, **N-(2-bromoethyl)methanesulfonamide** should be stored at 2-8°C.[1] For long-term storage, similar compounds are often stored at -20°C.[2][3] It is crucial to keep the container tightly sealed to prevent moisture ingress.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **N-(2-bromoethyl)methanesulfonamide**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield to protect the eyes, and a lab coat. All handling should be conducted in a well-ventilated area or a chemical fume hood.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures immediately:

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Q5: What are the known chemical incompatibilities of **N-(2-bromoethyl)methanesulfonamide**?

A5: **N-(2-bromoethyl)methanesulfonamide** is incompatible with strong oxidizing agents and strong bases. Contact with these substances should be avoided to prevent vigorous reactions.

Troubleshooting Guide

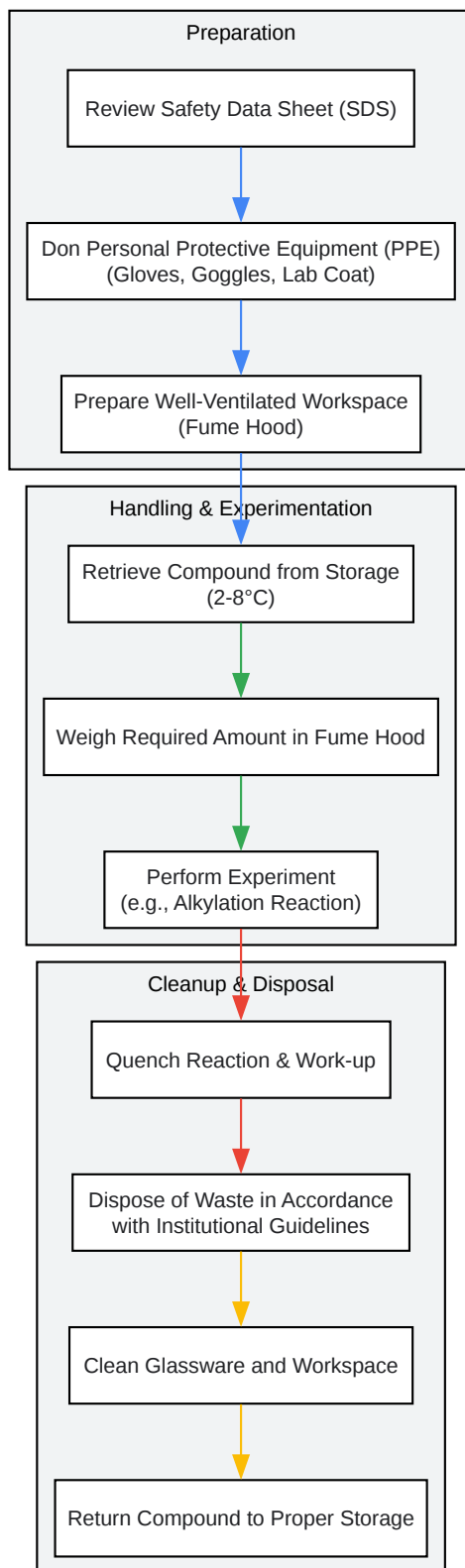
Issue	Possible Cause	Recommended Action
Compound has discolored or clumped	Improper storage (exposure to moisture or high temperatures).	Discard the compound as it may have degraded. Ensure future storage is in a tightly sealed container at the recommended temperature.
Inconsistent experimental results	Degradation of the compound due to improper handling or storage.	Use a fresh batch of the compound. Ensure all handling is performed under anhydrous conditions where necessary, as the bromoethyl group can be susceptible to hydrolysis.
Low yield in alkylation reaction	The compound is a potent alkylating agent, but its reactivity can be influenced by the substrate and reaction conditions.	Optimize reaction conditions such as solvent, temperature, and base. Consider that the bromoethyl group is a good leaving group, facilitating nucleophilic substitution. [4]

Quantitative Data Summary

Property	Value	Source
CAS Number	63132-74-1	[1]
Molecular Weight	202.07 g/mol	[1]
Melting Point	47-49 °C	[1]
Boiling Point (Predicted)	263.1 ± 42.0 °C	[1]
Density (Predicted)	1.668 ± 0.06 g/cm ³	[1]
Storage Temperature	2-8 °C	[1]

Experimental Workflow & Safety Protocol

The following diagram outlines the recommended workflow for safely handling and using **N-(2-bromoethyl)methanesulfonamide** in a typical laboratory experiment.



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Caption: Workflow for Safe Handling of **N-(2-bromoethyl)methanesulfonamide**.

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